

SU5205 in Cancer Cell Line Studies: An In-depth Technical Guide

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Compound of Interest

Compound Name: SU5205

Cat. No.: B15578824

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Introduction

SU5205 is a synthetic small molecule inhibitor primarily targeting the Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), a key mediator of angiogenesis. By blocking the ATP binding site of the VEGFR2 tyrosine kinase, **SU5205** inhibits its phosphorylation and downstream signaling, thereby impeding the proliferation and migration of endothelial cells, which are crucial for the formation of new blood vessels that supply tumors with nutrients and oxygen. Beyond its well-established role as a VEGFR2 inhibitor, emerging evidence suggests that **SU5205** may also exert effects on other receptor tyrosine kinases, such as FMS-like tyrosine kinase 3 (FLT3) and MET, which are implicated in various hematological malignancies and solid tumors. This guide provides a comprehensive overview of the use of **SU5205** in cancer cell line studies, summarizing key quantitative data, detailing experimental protocols, and visualizing its impact on critical signaling pathways.

Data Presentation: Efficacy of SU5205 in Cancer Cell Lines

The inhibitory activity of **SU5205** has been evaluated in various assays, demonstrating its potency against its primary target and potential off-target effects.

Assay Type	Target/Process	Cell Line/System	IC50 (μM)	Reference
Cell-free Kinase Assay	VEGFR2 (FLK-1)	N/A	9.6	[1]
Endothelial Mitogenesis Assay	VEGF-induced endothelial mitogenesis	Endothelial Cells	5.1	[1]

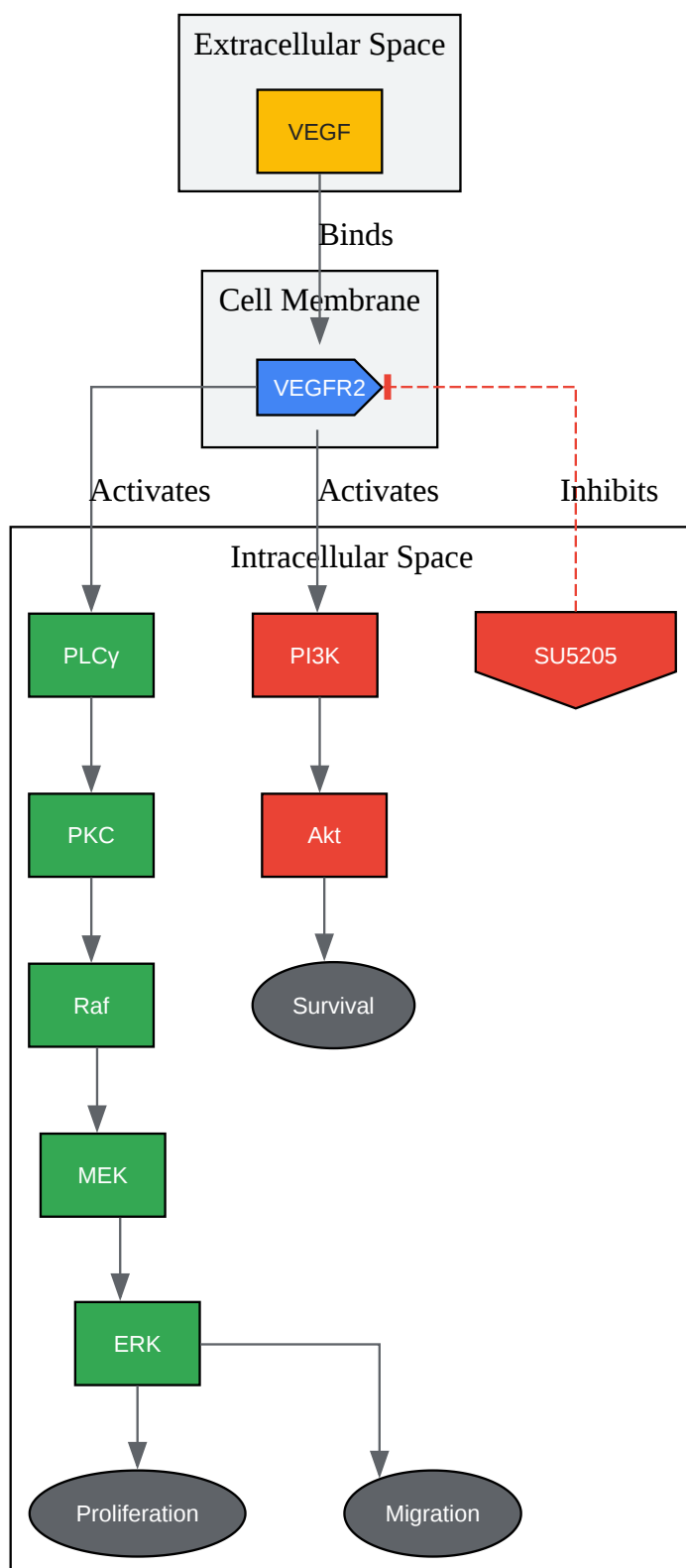
Note: Further research is required to establish a comprehensive profile of **SU5205**'s IC50 values across a diverse panel of cancer cell lines.

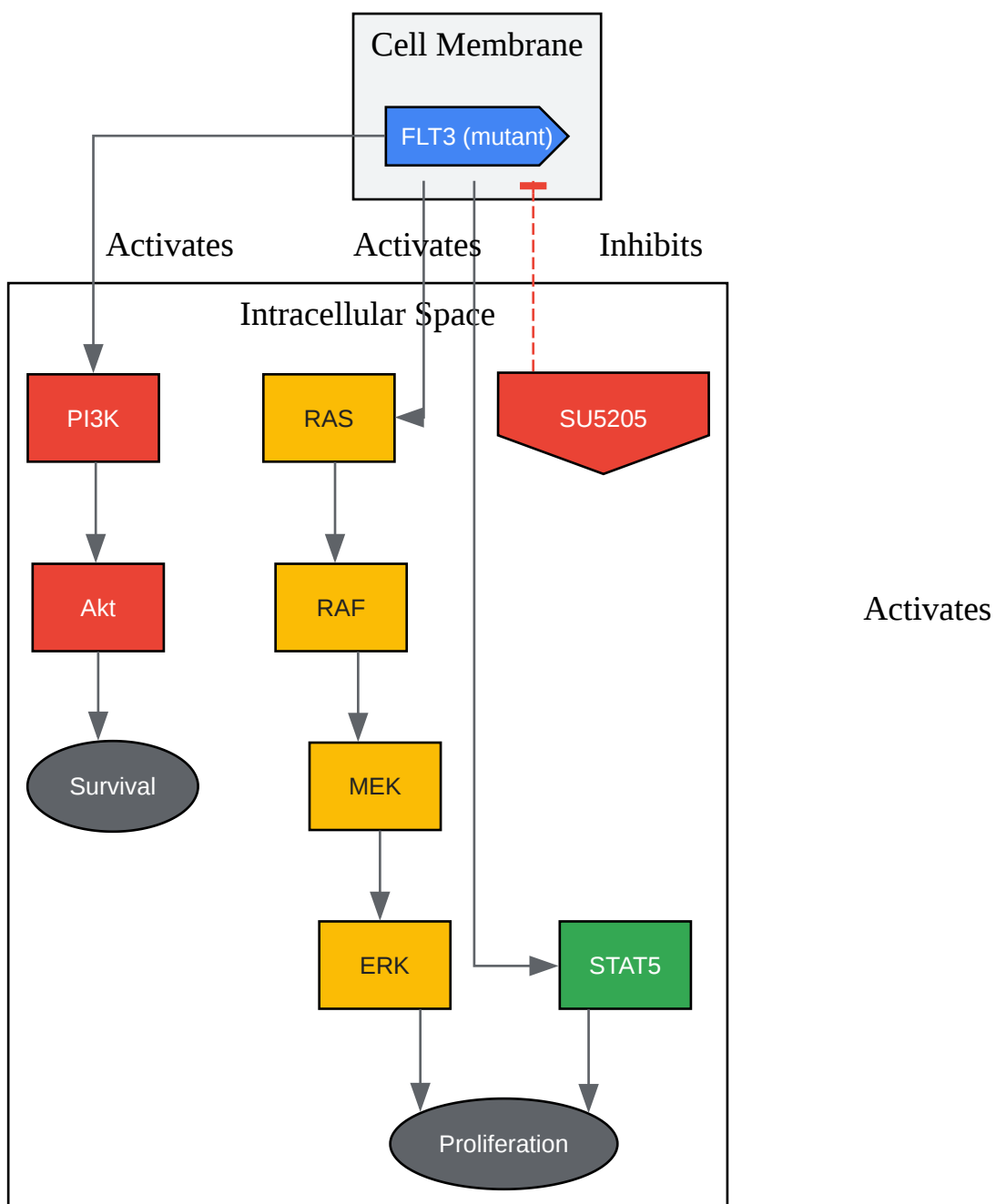
Core Signaling Pathways Modulated by SU5205

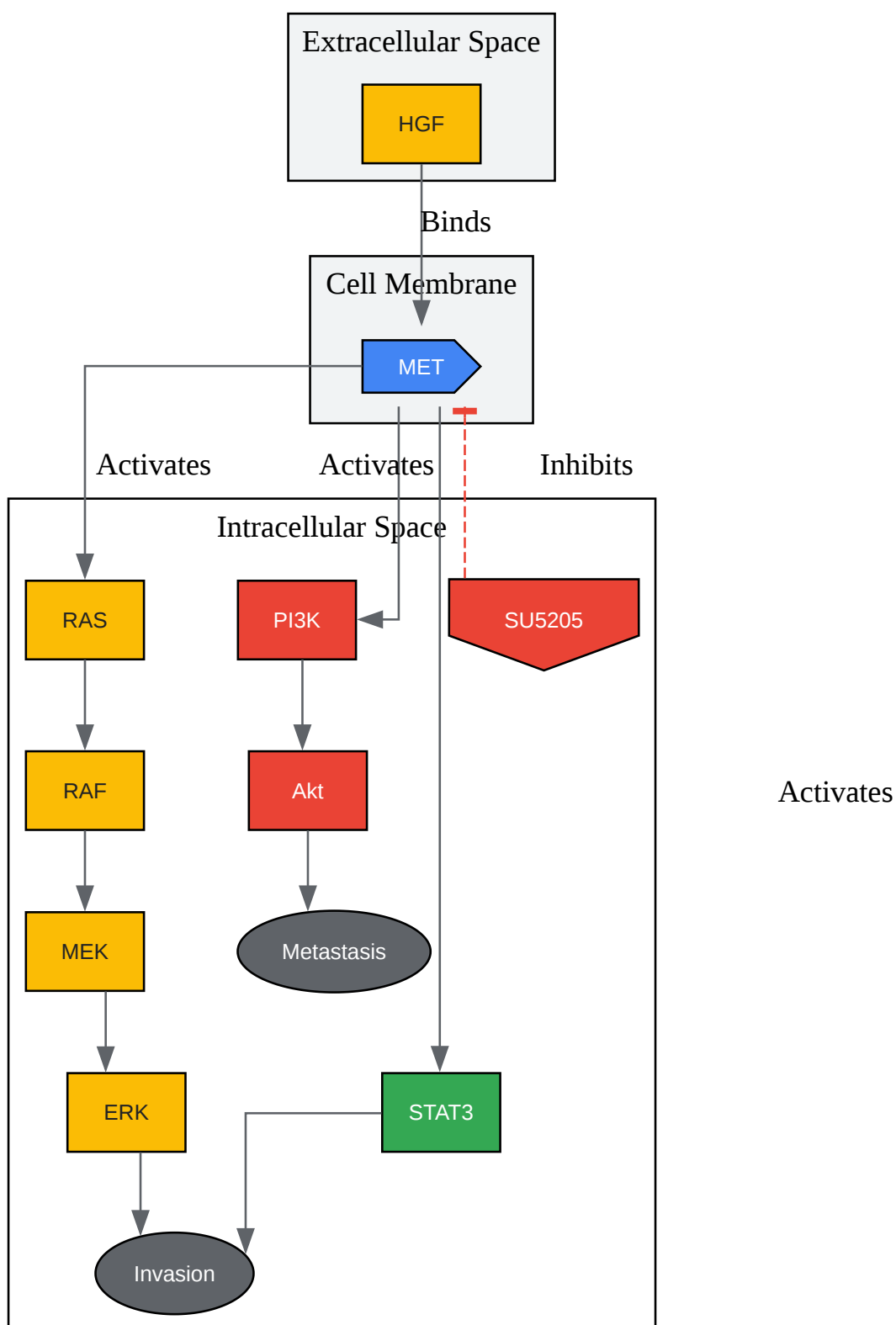
SU5205's primary mechanism of action involves the inhibition of VEGFR2, but it may also influence other critical signaling pathways involved in cancer progression.

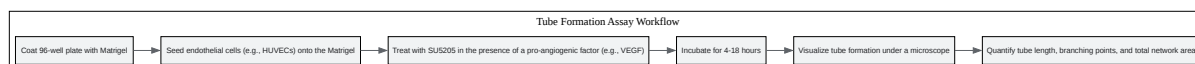
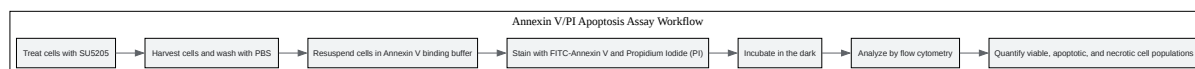
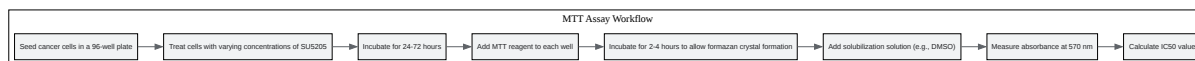
VEGFR2 Signaling Pathway

VEGFR2 is the main receptor for VEGF-A and plays a pivotal role in angiogenesis. Its activation triggers a cascade of downstream signaling events that promote endothelial cell proliferation, migration, and survival.









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References

- 1. researchgate.net [researchgate.net]
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